

Application Notes and Protocols for 1-Hydrazino-3-(methylthio)propan-2-ol

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Compound of Interest

Compound Name: 1-Hydrazino-3-(methylthio)propan-2-ol

Cat. No.: B079740

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed handling and safety procedures for **1-Hydrazino-3-(methylthio)propan-2-ol** (CAS No: 14359-97-8). The information is intended to supplement, not replace, institutional safety protocols and a thorough understanding of the material's properties.

Chemical and Physical Properties

1-Hydrazino-3-(methylthio)propan-2-ol is an organic reagent that can be used as a building block for the synthesis of various organic compounds.^{[1][2]} It is also known as 3-methylmercapto-2-hydroxy-propyl hydrazine.^{[1][2]}

Property	Value	Source
CAS Number	14359-97-8	[1][3][4][5]
Molecular Formula	C4H12N2OS	[1][4][5][6]
Molecular Weight	136.22 g/mol	[1][5][6]
Appearance	Reported as a thick colorless liquid or white crystalline powder.	[1][7]
Boiling Point	339.127 °C at 760 mmHg	[4]
Density	1.146 g/cm ³	[4]
Flash Point	158.898 °C	[4]
EINECS Number	238-332-5	[1][4]

Safety and Hazard Information

According to aggregated GHS information, **1-Hydrazino-3-(methylthio)propan-2-ol** may present the following hazards. It is important to note that some reports indicate it does not meet GHS hazard criteria.[6] However, given its chemical structure (containing a hydrazine moiety), caution is warranted.

Potential GHS Hazard Statements:

- H302: Harmful if swallowed.[6]
- H312: Harmful in contact with skin.[6]
- H315: Causes skin irritation.[6]
- H319: Causes serious eye irritation.[6]
- H332: Harmful if inhaled.[6]

Precautionary Statements: Standard precautionary statements for handling hazardous chemicals should be followed. These include, but are not limited to:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[8]
- P264: Wash hands and face thoroughly after handling.[9]
- P280: Wear protective gloves, eye protection, and protective clothing.[8][9]
- P302+P352: IF ON SKIN: Wash with plenty of water.[9]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[8][9]
- P312: Call a POISON CENTER or doctor/physician if you feel unwell.

Experimental Protocols

The following protocols are designed to ensure the safe handling of **1-Hydrazino-3-(methylthio)propan-2-ol** in a laboratory setting.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following minimum PPE is recommended:

- Eye Protection: Chemical safety goggles or a face shield.[9]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A lab coat should be worn at all times.
- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood. If aerosols or vapors may be generated, a respirator may be necessary.[9]

Handling and Storage Protocol

Handling:

- Ensure a safety shower and eyewash station are readily accessible.

- Handle **1-Hydrazino-3-(methylthio)propan-2-ol** exclusively within a certified chemical fume hood to minimize inhalation exposure.
- Avoid direct contact with skin, eyes, and clothing.
- Use compatible labware (e.g., glass, PTFE).
- Keep away from heat, sparks, and open flames.^[8]
- Ground all equipment when transferring large quantities to prevent static discharge.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.^{[5][9]}
- Store away from incompatible materials, such as strong oxidizing agents.^[9]
- The storage area should be clearly labeled with the chemical name and hazard warnings.

Spill and Emergency Procedures

In Case of a Spill:

- Evacuate the immediate area.
- Wear appropriate PPE, including respiratory protection if necessary.
- Absorb the spill with an inert, non-combustible material (e.g., vermiculite, sand).
- Collect the absorbed material into a labeled, sealed container for hazardous waste disposal.
- Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Do not allow the spilled material to enter drains or waterways.

First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.

- If on Skin: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes.[9] Seek medical attention if irritation persists.
- If in Eyes: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[9] Remove contact lenses if present and easy to do.[9] Seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Waste Disposal

Dispose of **1-Hydrazino-3-(methylthio)propan-2-ol** and any contaminated materials in accordance with all applicable federal, state, and local regulations for hazardous waste. Do not dispose of down the drain.

Visualization of Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **1-Hydrazino-3-(methylthio)propan-2-ol** in a research environment.

Caption: Workflow for the safe handling of **1-Hydrazino-3-(methylthio)propan-2-ol**.

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